

# CAS number 1824367-13-6 properties and handling

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## Compound of Interest

Compound Name: 5-Iodofuran-2-amine

Cat. No.: B12972833

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## In-depth Technical Guide on CAS Number 1824367-13-6: Properties and Handling

Notice to the Reader: Following a comprehensive search of publicly available chemical databases, scientific literature, and supplier information, no specific data or documentation could be found for the compound associated with CAS number 1824367-13-6. This suggests that the identifier may be incorrect, proprietary and not publicly disclosed, or corresponds to a substance that is not yet cataloged in public records.

Consequently, the core requirements of this technical guide, including the presentation of quantitative data, detailed experimental protocols, and visualizations of signaling pathways, cannot be fulfilled at this time. The following sections provide a structured template of the information that would typically be included in such a guide, should the data become available in the future.

## Chemical Identity and Physical Properties

This section would typically provide the fundamental physicochemical characteristics of the substance. Due to the absence of data, this information is not available.

Table 1: Physicochemical Properties of [Compound Name]

Property	Value
IUPAC Name	Data Not Available
Molecular Formula	Data Not Available
Molecular Weight	Data Not Available
Appearance	Data Not Available
Melting Point	Data Not Available
Boiling Point	Data Not Available
Solubility	Data Not Available
pKa	Data Not Available
LogP	Data Not Available

## Safety and Handling

This section would outline the necessary safety precautions for handling the compound, based on its hazard profile. Without a Safety Data Sheet (SDS), specific handling guidelines cannot be provided. General laboratory safety practices should always be followed when handling unknown substances.

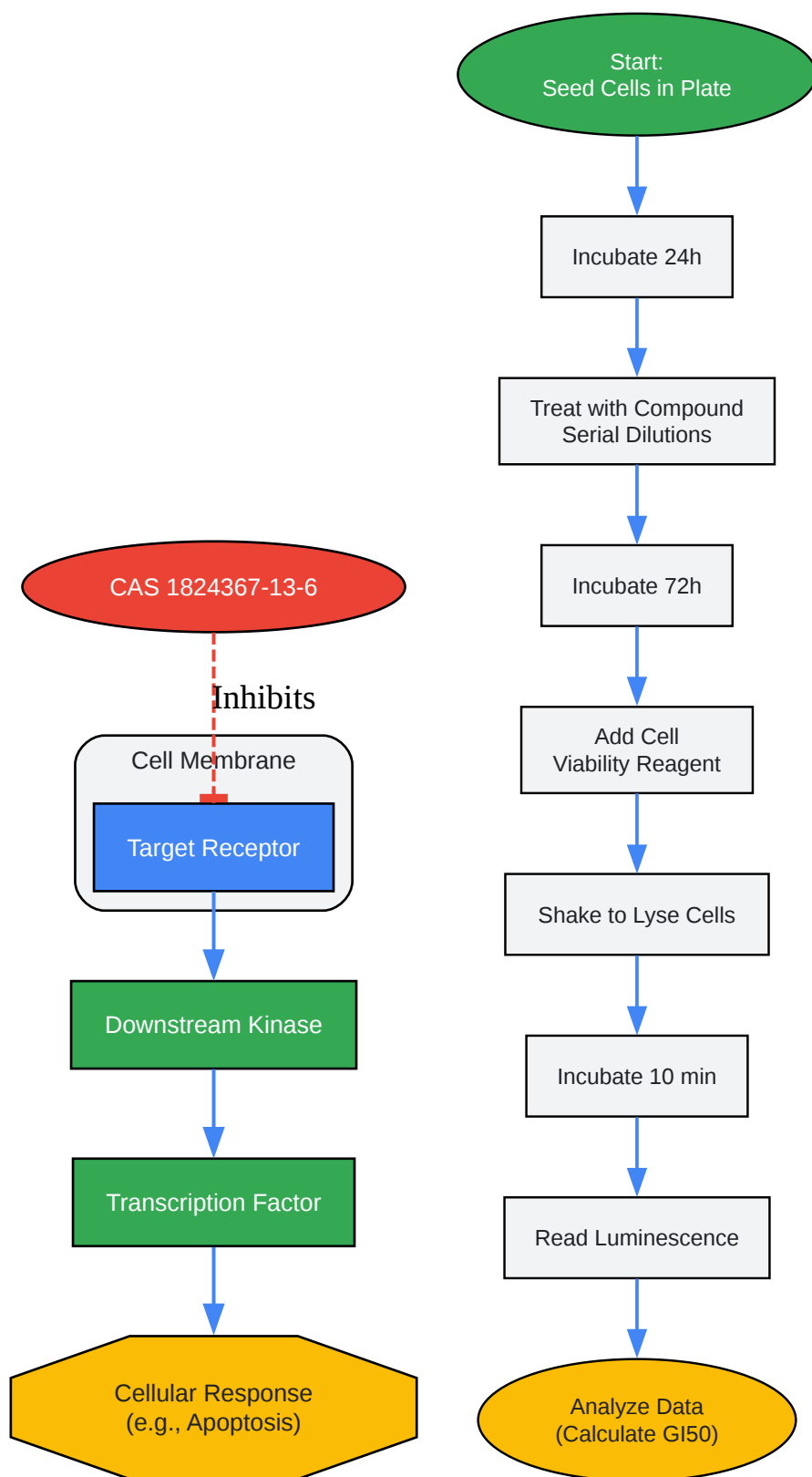
Table 2: General Handling and Safety Recommendations

Parameter	Guideline
Hazard Identification	Data Not Available
Personal Protective Equipment (PPE)	At a minimum, a lab coat, safety glasses with side shields, and chemical-resistant gloves should be worn.
Handling	Handle in a well-ventilated area, preferably within a chemical fume hood. Avoid inhalation of dust, vapors, or aerosols. Avoid contact with skin and eyes. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. <a href="#">[4]</a>
First Aid Measures	If Inhaled: Move to fresh air. <a href="#">[1]</a> <a href="#">[3]</a> In case of skin contact: Immediately remove contaminated clothing and rinse skin with plenty of water. <a href="#">[1]</a> <a href="#">[3]</a> In case of eye contact: Rinse thoroughly with plenty of water. <a href="#">[1]</a> <a href="#">[3]</a> If Swallowed: Rinse mouth with water. <a href="#">[1]</a> <a href="#">[3]</a> In all cases of exposure, seek medical attention if symptoms persist.
Disposal	Dispose of in accordance with local, regional, and national regulations for chemical waste. Do not allow to enter drains. <a href="#">[1]</a> <a href="#">[3]</a>

## Biological Activity and Mechanism of Action

This section would describe the compound's known biological effects and its mechanism of action. This information is critical for researchers in drug development. In the absence of published studies, no biological activity or signaling pathway information can be provided.

Below is a hypothetical example of a signaling pathway diagram that could be generated if the compound were a known kinase inhibitor.



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- To cite this document: BenchChem. [CAS number 1824367-13-6 properties and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12972833#cas-number-1824367-13-6-properties-and-handling]

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